

N-Bromophthalimide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Bromophthalimide*

Cat. No.: *B1208297*

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This technical guide provides an in-depth overview of **N-Bromophthalimide** (CAS No. 2439-85-2), a versatile reagent for bromination and amination reactions. This document is intended for researchers, scientists, and professionals in drug development and other chemical industries, offering detailed information on its properties, synthesis, and key applications.

Core Properties of N-Bromophthalimide

N-Bromophthalimide (NBP) is a crystalline solid, appearing as a light yellow or white to cream powder.^[1] It is widely utilized in organic synthesis as a stable and effective source of electrophilic bromine.

Property	Value	Source
CAS Number	2439-85-2	[1][2][3][4]
Molecular Formula	C ₈ H ₄ BrNO ₂	[1][2][3][4]
Molecular Weight	226.03 g/mol	[1][2][3][4]
Melting Point	194-210 °C	[1][2][3]
Appearance	Light yellow crystalline powder / White to cream crystals or powder	[1]
Purity	≥ 95%	[2]

Safety and Handling

N-Bromophthalimide is classified as an irritant. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[2][5] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this chemical.[2]

Hazard Statements: H315, H319, H335[2][5]

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338[2]

Experimental Protocols

Synthesis of N-Bromophthalimide

N-Bromophthalimide can be synthesized from phthalimide by reaction with bromine in the presence of a base. The following is a representative protocol:

Materials:

- Phthalimide
- Sodium hydroxide

- Bromine
- Water
- Ice bath

Procedure:

- In a reaction flask, dissolve 25g of phthalimide and 8g of sodium hydroxide in 100 mL of water with vigorous stirring. It is recommended to use a flask with a capacity significantly larger than the reaction volume to accommodate any foaming.
- Cool the reaction mixture in an ice bath.
- Slowly add distilled bromine to the cooled and vigorously stirred solution. The bromine will react with the sodium phthalimide salt formed in situ.
- Continue stirring in the ice bath to allow the reaction to proceed to completion, resulting in the precipitation of **N-Bromophthalimide**.
- Isolate the solid product by filtration, wash with cold water to remove any remaining salts, and dry under vacuum.

Allylic Amination of Alkenes

N-Bromophthalimide, in combination with 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU), serves as an effective system for the allylic amination of alkenes. This reaction proceeds under mild conditions and offers a direct method for the installation of nitrogen nucleophiles.

Materials:

- Alkene substrate
- **N-Bromophthalimide** (NBP)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Dichloromethane (CH_2Cl_2)

Procedure:

- In a suitable reaction vessel, dissolve the alkene substrate (1.0 mmol) in dichloromethane (2.0 mL).
- Add **N-Bromophthalimide** (1.2 equiv) and DBU (1.2 equiv) to the solution.
- Stir the reaction mixture at room temperature for 12-24 hours.
- Upon completion of the reaction, as monitored by an appropriate technique (e.g., TLC or GC-MS), the reaction mixture can be concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to yield the desired allylic amine.

Bromination of Aromatic Compounds

N-Bromophthalimide is an effective reagent for the electrophilic bromination of activated aromatic compounds, such as anisole. The reaction can be carried out in the presence of aqueous acetic acid.

Materials:

- Aromatic substrate (e.g., Anisole)
- **N-Bromophthalimide** (NBP)
- Aqueous acetic acid

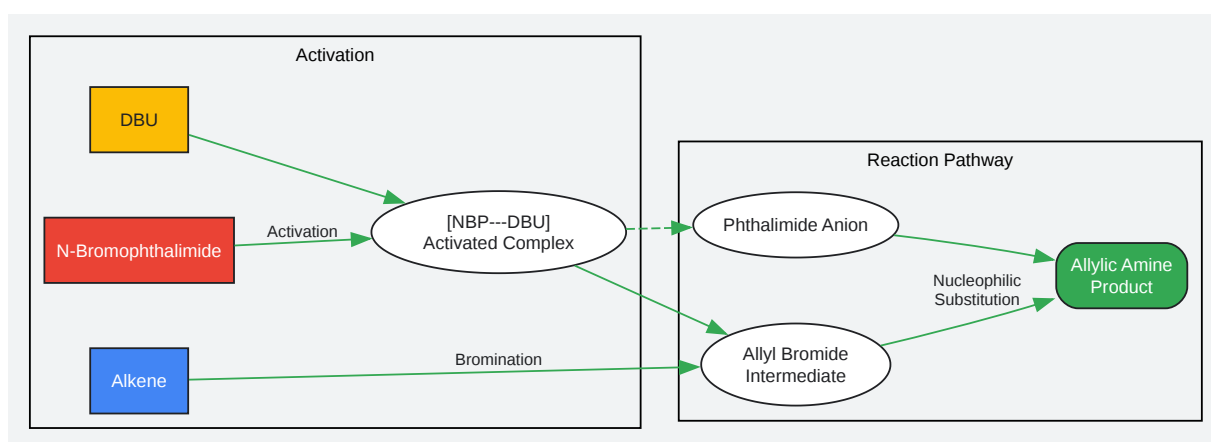
Procedure:

- Dissolve the aromatic substrate in aqueous acetic acid in a reaction flask.
- Add **N-Bromophthalimide** to the solution.
- Stir the reaction mixture under appropriate temperature conditions. The reaction kinetics indicate a first-order dependence on the concentration of NBP and zero-order on the aromatic substrate.

- After the reaction is complete, the bromo-derivative can be isolated by extraction and purified by standard methods such as recrystallization or column chromatography.

Reaction Mechanisms and Pathways

The allylic amination of alkenes using the NBP/DBU system is proposed to proceed through a dual activation mechanism. DBU activates NBP, enhancing the electrophilicity of the bromine atom and the nucleophilicity of the phthalimide nitrogen. This leads to the formation of an allyl bromide intermediate, which then undergoes nucleophilic substitution by the phthalimide anion.



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Caption: Proposed mechanism for the allylic amination of alkenes using NBP and DBU.

This document serves as a foundational resource for the safe and effective use of **N-Bromophthalimide** in a research setting. For specific applications, further optimization of the described protocols may be necessary.

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